

Application Notes and Protocols for C.I. Acid Yellow 200 Stock Solutions

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Compound of Interest

Compound Name: C.I. Acid yellow 200

Cat. No.: B12364771

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For Researchers, Scientists, and Drug Development Professionals

Introduction

C.I. Acid Yellow 200 is a brilliant yellow, water-soluble anionic dye belonging to the single azo class.^[1] It finds applications in various research and industrial processes, including the dyeing of wool.^[1] Accurate and consistent preparation of stock solutions is fundamental for reproducible experimental outcomes. This document provides a detailed protocol for the preparation of **C.I. Acid Yellow 200** stock solutions, tailored for use in research and development environments.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **C.I. Acid Yellow 200** is provided in the table below. These parameters are essential for calculating the required mass for stock solution preparation.

Property	Value	Reference
C.I. Name	Acid Yellow 200	[1]
CAS Number	6359-95-1	[1]
Molecular Formula	C ₂₀ H ₁₃ ClN ₄ Na ₂ O ₇ S ₂	[1]
Molecular Weight	566.90 g/mol	
Appearance	Brilliant yellow solid	
Solubility	Soluble in water. May also be soluble in DMSO, ethanol, or DMF.	

Experimental Protocol: Preparation of a 10 mM C.I. Acid Yellow 200 Stock Solution

This protocol details the preparation of a 10 mM stock solution of **C.I. Acid Yellow 200** in a final volume of 100 mL. The concentration can be adjusted by proportionally altering the mass of the solute.

Materials:

- **C.I. Acid Yellow 200** (CAS: 6359-95-1)
- High-purity deionized or distilled water
- 100 mL volumetric flask
- Analytical balance
- Weighing paper or boat
- Spatula
- Beaker (250 mL)

- Magnetic stirrer and stir bar
- Personal Protective Equipment (PPE): Safety glasses, gloves, and a lab coat

Procedure:

- Calculate the required mass: To prepare 100 mL (0.1 L) of a 10 mM (0.010 mol/L) solution, the required mass of **C.I. Acid Yellow 200** is calculated as follows:

$$\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$$
$$\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.1 \text{ L} \times 566.90 \text{ g/mol} = 0.5669 \text{ g}$$

- Weighing: Accurately weigh 0.5669 g of **C.I. Acid Yellow 200** powder using an analytical balance.
- Dissolution:
 - Transfer the weighed powder to a 250 mL beaker.
 - Add approximately 80 mL of deionized water to the beaker.
 - Place a magnetic stir bar in the beaker and place it on a magnetic stirrer.
 - Stir the solution until the **C.I. Acid Yellow 200** is completely dissolved. Gentle heating may be applied to aid dissolution, but boiling should be avoided.
- Final Volume Adjustment:
 - Once the dye is fully dissolved, carefully transfer the solution to a 100 mL volumetric flask.
 - Rinse the beaker with a small amount of deionized water and add the rinsing to the volumetric flask to ensure a quantitative transfer.
 - Add deionized water to the volumetric flask until the bottom of the meniscus reaches the calibration mark.
- Homogenization: Cap the volumetric flask and invert it several times to ensure the solution is thoroughly mixed and homogenous.

- Storage: Transfer the prepared stock solution to a clearly labeled, light-protected container. Store at room temperature or as required for experimental stability. While generally stable, it is recommended to prepare fresh solutions for critical applications.

Quantitative Data Summary

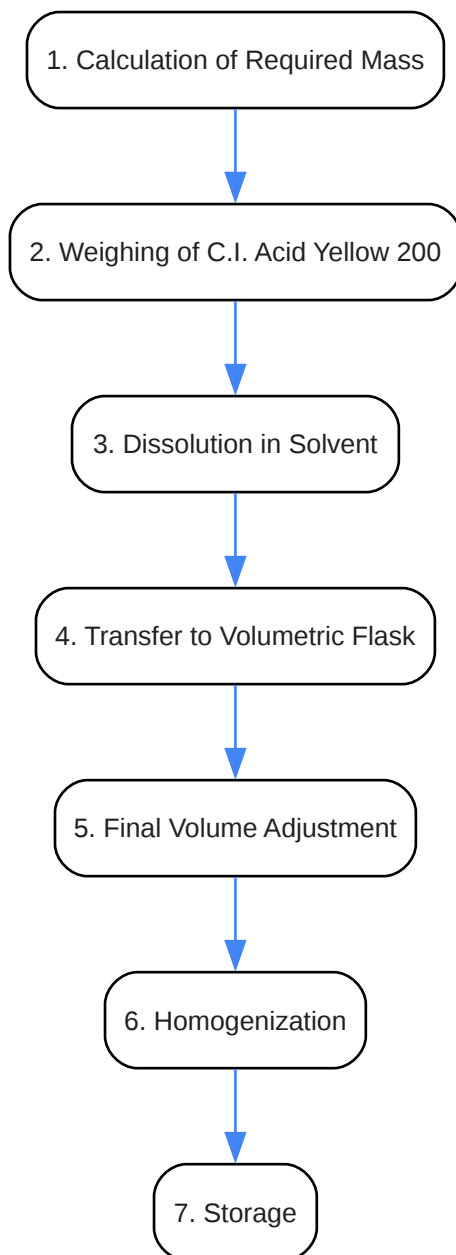
The following table provides the necessary mass of **C.I. Acid Yellow 200** to prepare stock solutions of varying concentrations and volumes.

Desired Concentration (mM)	Desired Volume (mL)	Required Mass (mg)
1	10	5.67
5	10	28.35
10	10	56.69
1	50	28.35
5	50	141.73
10	50	283.45
1	100	56.69
5	100	283.45
10	100	566.90

Experimental Workflow Diagram

The following diagram illustrates the key steps in the preparation of a **C.I. Acid Yellow 200** stock solution.

Workflow for C.I. Acid Yellow 200 Stock Solution Preparation



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References

- 1. worlddyevariety.com [worlddyevariety.com]
- To cite this document: BenchChem. [Application Notes and Protocols for C.I. Acid Yellow 200 Stock Solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12364771#protocol-for-preparing-c-i-acid-yellow-200-stock-solutions]

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